

# An In-depth Technical Guide to the Isomeric Forms of Disodium Butenedioate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Disodium maleate*

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## Abstract

Disodium butenedioate, existing in two isomeric forms—**disodium maleate** (the cis isomer) and disodium fumarate (the trans isomer)—presents distinct physicochemical and biological properties that are of significant interest in pharmaceutical and chemical research. This technical guide provides a comprehensive overview of these two isomers, detailing their synthesis, structural characteristics, and key physicochemical properties. Comparative data is presented in structured tables for ease of reference. Furthermore, this guide outlines detailed experimental protocols for their synthesis and characterization, and includes visualizations of their isomeric relationship and synthetic pathways to facilitate a deeper understanding.

## Introduction

Disodium butenedioate ( $C_4H_2Na_2O_4$ ) is the sodium salt of butenedioic acid. The spatial arrangement of the carboxylate groups around the central carbon-carbon double bond gives rise to two geometric isomers: **disodium maleate** and disodium fumarate. The cis configuration of **disodium maleate** and the trans configuration of disodium fumarate lead to significant differences in their molecular geometry, which in turn influence their physical, chemical, and biological behaviors. These differences are critical in various applications, including as food additives, in industrial processes, and notably in pharmaceutical formulations where they can be used as excipients or in the synthesis of active pharmaceutical ingredients.

[1][2]

## Isomeric Forms and Molecular Structure

The core difference between **disodium maleate** and disodium fumarate lies in their geometric isomerism. **Disodium maleate** is the salt of maleic acid, the cis-isomer of butenedioic acid, where the carboxylate groups are on the same side of the double bond.[3] Disodium fumarate is the salt of fumaric acid, the trans-isomer, with the carboxylate groups on opposite sides.[4] This fundamental structural difference impacts their chemical and physical properties significantly.

**Figure 1:** Geometric Isomers of Disodium Butenedioate.

## Physicochemical Properties

The distinct geometries of **disodium maleate** and disodium fumarate give rise to notable differences in their physicochemical properties. These properties are crucial for their handling, formulation, and application.

Property	Disodium Maleate	Disodium Fumarate
Synonyms	Sodium maleate, Disodium (Z)-but-2-enedioate	Sodium fumarate, Disodium (E)-but-2-enedioate
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Na <sub>2</sub> O <sub>4</sub>	C <sub>4</sub> H <sub>2</sub> Na <sub>2</sub> O <sub>4</sub>
Molecular Weight	160.04 g/mol [3]	160.04 g/mol [4]
Appearance	White crystalline powder[1]	White, odorless crystalline powder[2]
Solubility in Water	Soluble in water[1]	228 g/L[5]
pKa of Parent Acid	pKa <sub>1</sub> = 1.9, pKa <sub>2</sub> = 6.07 (Maleic Acid)[6]	pKa <sub>1</sub> = 3.03, pKa <sub>2</sub> = 4.44 (Fumaric Acid)[1]
Toxicity (Oral, Rat LD50)	3380 mg/kg[7]	8000 mg/kg[8]

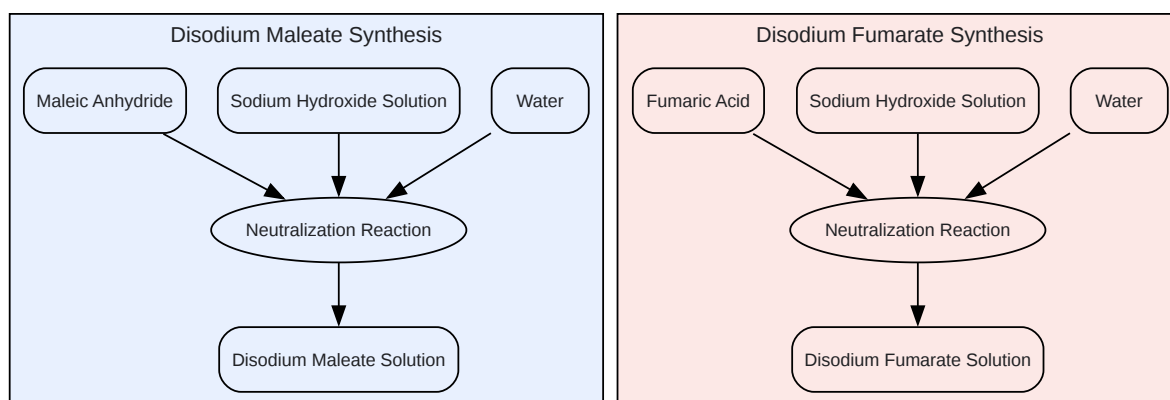
Crystal Structure of **Disodium Maleate Monohydrate**[9]

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c
Cell Dimensions	$a = 20.979 \text{ \AA}$ , $b = 10.004 \text{ \AA}$ , $c = 6.369 \text{ \AA}$
	$\beta = 100.15^\circ$

## Experimental Protocols

### Synthesis

The most common method for the synthesis of both isomers is the neutralization of the corresponding acid with a sodium base, such as sodium hydroxide or sodium carbonate.[1][8]



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**Figure 2:** General Synthesis Workflow.

Protocol for the Synthesis of **Disodium Maleate**:[9]

- **Reaction Setup:** In a reaction vessel, dissolve 9.8 parts by weight of maleic anhydride in 100 parts by weight of water.

- **Neutralization:** Slowly add 8 parts by weight of sodium hydroxide to the maleic anhydride solution while stirring continuously. The reaction is exothermic, and cooling may be required to maintain a controlled temperature.
- **Completion:** Continue stirring until a homogeneous solution of **disodium maleate** is obtained.
- **Isolation (Optional):** The **disodium maleate** can be used in solution or isolated as a solid by evaporation of the water, followed by drying.

#### Protocol for the Synthesis of Disodium Fumarate:[8]

- **Reaction Setup:** Heat water to boiling in a reaction vessel.
- **Dissolution:** While stirring, add fumaric acid to the boiling water.
- **Neutralization:** Add sodium carbonate in portions until the pH of the solution reaches 6.5-6.7.
- **Filtration:** Filter the hot solution to remove any impurities.
- **Isolation:** The resulting solution of sodium fumarate can be used directly, or the product can be isolated by cooling and crystallization or by evaporation of the solvent.

## Characterization

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Objective:** To confirm the isomeric identity based on the chemical shifts of the vinylic protons.
- **Sample Preparation:** Prepare a solution of the disodium butenedioate isomer in deuterium oxide (D<sub>2</sub>O).
- **<sup>1</sup>H NMR of Disodium Maleate:** The two vinylic protons are chemically equivalent in the cis configuration and will appear as a single peak.
- **<sup>1</sup>H NMR of Disodium Fumarate:** The two vinylic protons in the trans configuration are also equivalent and will appear as a single peak, but at a different chemical shift compared to the maleate isomer.[10][11]

## Fourier-Transform Infrared (FTIR) Spectroscopy

- **Objective:** To identify the functional groups and differentiate the isomers based on their vibrational frequencies.
- **Sample Preparation:** Prepare a KBr pellet containing a small amount of the sample or use an ATR-FTIR spectrometer.
- **Expected Spectra:** Both isomers will show strong absorption bands corresponding to the carboxylate ( $\text{COO}^-$ ) stretching vibrations. Differences in the fingerprint region (below  $1500\text{ cm}^{-1}$ ) can be used to distinguish between the cis and trans isomers due to their different symmetries.

## Applications

Both **disodium maleate** and disodium fumarate have a range of applications in various industries.

- **Disodium Maleate:**
  - **Pharmaceuticals:** Used as an excipient in drug formulations to improve solubility and stability.[\[1\]](#)
  - **Food Industry:** Acts as a flavor enhancer and stabilizer.[\[1\]](#)
  - **Agriculture:** Employed as a chelating agent in fertilizers.[\[1\]](#)
  - **Cosmetics:** Utilized for its emulsifying properties in personal care products.[\[1\]](#)
- **Disodium Fumarate:**
  - **Food Industry:** Used as an acidulant and flavoring agent.[\[2\]](#)
  - **Pharmaceuticals:** Serves as a precursor for ferric fumarate, which is used to treat anemia.[\[2\]](#)
  - **Industrial Applications:** Used in the production of polyester resins, adhesives, and as a mordant in dyeing.[\[2\]](#)

## Safety and Toxicology

Both isomers are generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken during handling.

- **Disodium Maleate:** May cause skin and serious eye irritation.[3] The oral LD50 in rats is reported to be 3380 mg/kg.[7]
- **Disodium Fumarate:** May cause skin and eye irritation.[4] Oral administration of 215 mg/kg in humans has been reported to cause gastrointestinal upset.[4] The oral LD50 in rats is 8000 mg/kg.[8]

## Conclusion

**Disodium maleate** and disodium fumarate, the cis and trans isomers of disodium butenedioate, exhibit distinct physicochemical properties stemming from their geometric differences. A thorough understanding of these properties, along with their synthesis and characterization, is essential for their effective application in research and industry, particularly in the field of drug development. This guide provides a foundational overview to aid researchers and scientists in their work with these versatile compounds.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Isomeric Forms of Disodium Butenedioate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238016#isomeric-forms-of-disodium-butenedioate>]

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